An In-depth Technical Guide to 2-Benzylisonicotinonitrile: Synthesis, Safety, and Applications

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Compound of Interest

Compound Name:	*2-Benzylisonicotinonitrile*
CAS No.:	*18251-51-9*
Cat. No.:	*B175543*

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Abstract

2-Benzylisonicotinonitrile, also systematically named 2-benzylpyridine-4-carbonitrile, is a heterocyclic organic compound featuring a pyridine ring substituted with a benzyl group at the 2-position and a nitrile group at the 4-position. While not extensively cataloged in major chemical databases under a specific PubChem CID, its structural motifs—the benzylpyridine and cyanopyridine cores—are of significant interest in medicinal chemistry and materials science. This guide provides a comprehensive overview of **2-benzylisonicotinonitrile**, including its chemical identity, a detailed analysis of its safety profile based on analogous compounds, a plausible synthetic pathway, and its potential applications in drug discovery and development.

Chemical Identity and Physicochemical Properties

Due to the limited availability of experimental data for **2-benzylisonicotinonitrile**, its physicochemical properties are predicted based on its constituent parts and data from analogous compounds.

Property	Predicted Value/Information	Source/Basis for Prediction
Molecular Formula	$C_{13}H_{10}N_2$	---
Molecular Weight	194.23 g/mol	---
IUPAC Name	2-benzylpyridine-4-carbonitrile	---
CAS Number	Not readily available	---
PubChem CID	Not assigned	---
Appearance	Likely a solid at room temperature	Based on analogs like 2-cyano-4-methylpyridine[1]
Solubility	Expected to be soluble in organic solvents	General property of similar organic compounds
Boiling Point	Predicted to be >200 °C	Based on boiling points of benzylpyridine and cyanopyridine derivatives
Melting Point	Predicted to be in the range of 80-100 °C	Based on melting points of substituted cyanopyridines

Comprehensive Safety and Handling

Given the absence of a specific Safety Data Sheet (SDS) for **2-benzylisonicotinonitrile**, this section provides a detailed hazard assessment based on the known safety profiles of its structural analogs: cyanopyridines and benzylpyridines.

GHS Hazard Classification (Inferred)

The following GHS classification is inferred from the hazards of related compounds like 2-cyanopyridine, 3-cyanopyridine, and 4-cyanopyridine.

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- Acute Toxicity, Oral (Category 3 or 4): Harmful if swallowed.[2][3][4]
- Acute Toxicity, Dermal (Category 3 or 4): Toxic or harmful in contact with skin.[2][4]
- Acute Toxicity, Inhalation (Category 3 or 4): Toxic or harmful if inhaled.[4]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[2][4]
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[2][3][4]
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.

Hazard and Precautionary Statements (Inferred)

Hazard Statements:

- H301/H302: Toxic/Harmful if swallowed.
- H311/H312: Toxic/Harmful in contact with skin.
- H331/H332: Toxic/Harmful if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.

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- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P405: Store locked up.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Emergency and First Aid Procedures

- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.
- Skin Contact: Take off immediately all contaminated clothing. Wash with plenty of soap and water. Call a poison center or doctor if you feel unwell.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Ingestion: Rinse mouth. Immediately call a poison center or doctor.

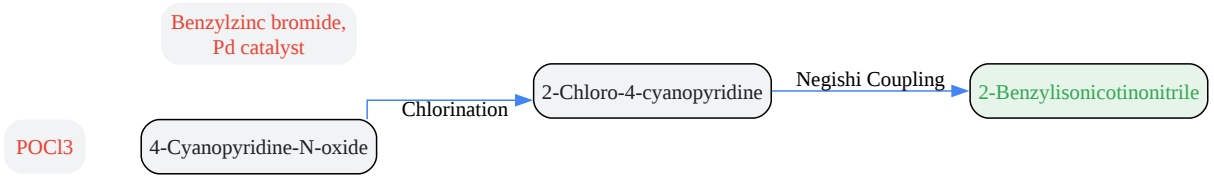
Synthesis and Reactivity

While a specific, optimized synthesis for **2-benzylisonicotinonitrile** is not readily found in the literature, a plausible synthetic route can be designed based on established methods for the synthesis of substituted cyanopyridines.

Proposed Synthetic Pathway

A potential two-step synthesis could involve the initial synthesis of a 2-halo-4-cyanopyridine followed by a cross-coupling reaction with a benzylating agent.

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Caption: Proposed two-step synthesis of **2-Benzylisonicotinonitrile**.

Step 1: Synthesis of 2-Chloro-4-cyanopyridine

This intermediate can be synthesized from 4-cyanopyridine-N-oxide by treatment with phosphorus oxychloride ($POCl_3$).[5]

- Protocol:
  - To a solution of 4-cyanopyridine-N-oxide in a suitable solvent (e.g., 1,2-dichloroethane), add phosphorus oxychloride dropwise at a reduced temperature (-2 to 2 °C).[5]
  - After the addition, allow the reaction to proceed for a specified time (e.g., 2 hours).[5]
  - The reaction mixture is then carefully quenched with water or a basic solution and the product is extracted with an organic solvent.
  - Purification can be achieved by column chromatography or recrystallization.

Step 2: Negishi Cross-Coupling

The 2-chloro-4-cyanopyridine can then undergo a palladium-catalyzed Negishi cross-coupling reaction with a benzylating agent, such as benzylzinc bromide, to yield the final product.

- Protocol:
  - In an inert atmosphere, a mixture of 2-chloro-4-cyanopyridine, a palladium catalyst (e.g., $Pd(PPh_3)_4$), and a suitable solvent (e.g., THF) is prepared.

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- Benzylzinc bromide (prepared from benzyl bromide and zinc) is then added to the reaction mixture.
- The reaction is heated to reflux for several hours until completion, monitored by TLC or GC-MS.
- After workup, the crude product is purified by column chromatography.

Reactivity

The reactivity of **2-benzylisonicotinonitrile** is dictated by its functional groups:

- Nitrile Group: The nitrile group can undergo hydrolysis to form a carboxylic acid or an amide. It can also be reduced to an amine.
- Pyridine Ring: The pyridine ring can undergo N-oxidation and is generally susceptible to nucleophilic substitution, particularly when activated. The electron-withdrawing nature of the nitrile group deactivates the ring towards electrophilic substitution.
- Benzyl Group: The benzylic protons are acidic and can be deprotonated with a strong base, allowing for further functionalization at this position.

Potential Applications in Drug Discovery and Development

The structural components of **2-benzylisonicotinonitrile** are present in numerous biologically active molecules, suggesting its potential as a scaffold in drug discovery.

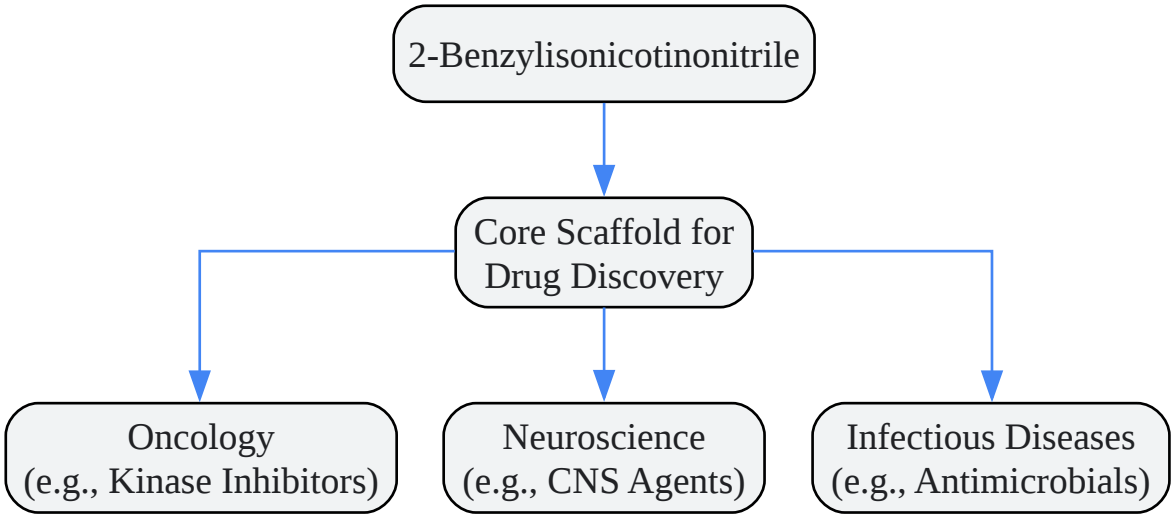
Rationale for Pharmacological Interest

- Cyanopyridine Moiety: Cyanopyridine derivatives are known to exhibit a wide range of biological activities, including antiviral, antibacterial, and as inhibitors of various enzymes.[6]
- Benzylpyridine Moiety: The benzylpyridine scaffold is found in several pharmaceuticals and bioactive compounds. For instance, certain N-benzyl-pyridine-2-one derivatives have shown potential in ameliorating cognitive deficits.[7] Some benzylpyridines also exhibit antihistaminic properties.[8]

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Potential Therapeutic Areas

- Oncology: The combination of a pyridine ring and a nitrile group is a feature in some kinase inhibitors used in cancer therapy.
- Neuroscience: As mentioned, benzylpyridine derivatives have been investigated for their effects on the central nervous system.[7][8]
- Infectious Diseases: The cyanopyridine core is a known pharmacophore in some antimicrobial agents.



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